

# A Comprehensive Guide to the Proper Disposal of (+/-)-4-Hydroxy Propranolol Sulfate

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## Compound of Interest

Compound Name: (+/-)-4Hydroxy Propranolol Sulfate

CAS No.: 87075-33-0

Cat. No.: B022004

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As a Senior Application Scientist, my objective extends beyond the point of sale; it is to ensure that our partners in research can utilize our products safely and effectively from acquisition through to final disposal. This guide provides a detailed, step-by-step protocol for the proper disposal of (+/-)-4-Hydroxy Propranolol Sulfate. The procedures outlined here are grounded in established safety protocols and regulatory standards to ensure the protection of laboratory personnel and the environment.

The fundamental principle governing chemical disposal is that the generator of the waste is responsible for its safe and compliant management.<sup>[1][2]</sup> This guide is designed to empower researchers to meet this responsibility with confidence and scientific rigor.

## Hazard Assessment and Chemical Profile

Understanding the chemical's properties is the first step in determining the correct disposal pathway. While a specific Safety Data Sheet (SDS) for the sulfate salt is not readily available, we can extrapolate a robust safety profile by analyzing the parent compound, (+/-)-4-Hydroxy Propranolol, and related salts like the hydrochloride form.

(+/-)-4-Hydroxy Propranolol is a human metabolite of the widely used beta-blocker, Propranolol. [3] Its primary acute hazard, based on data from related compounds, is that it may be harmful if swallowed.[2][4] It is not broadly classified under the Globally Harmonized System (GHS) as a hazardous substance, but this does not permit indiscriminate disposal. As a pharmaceutical compound, it requires controlled management.

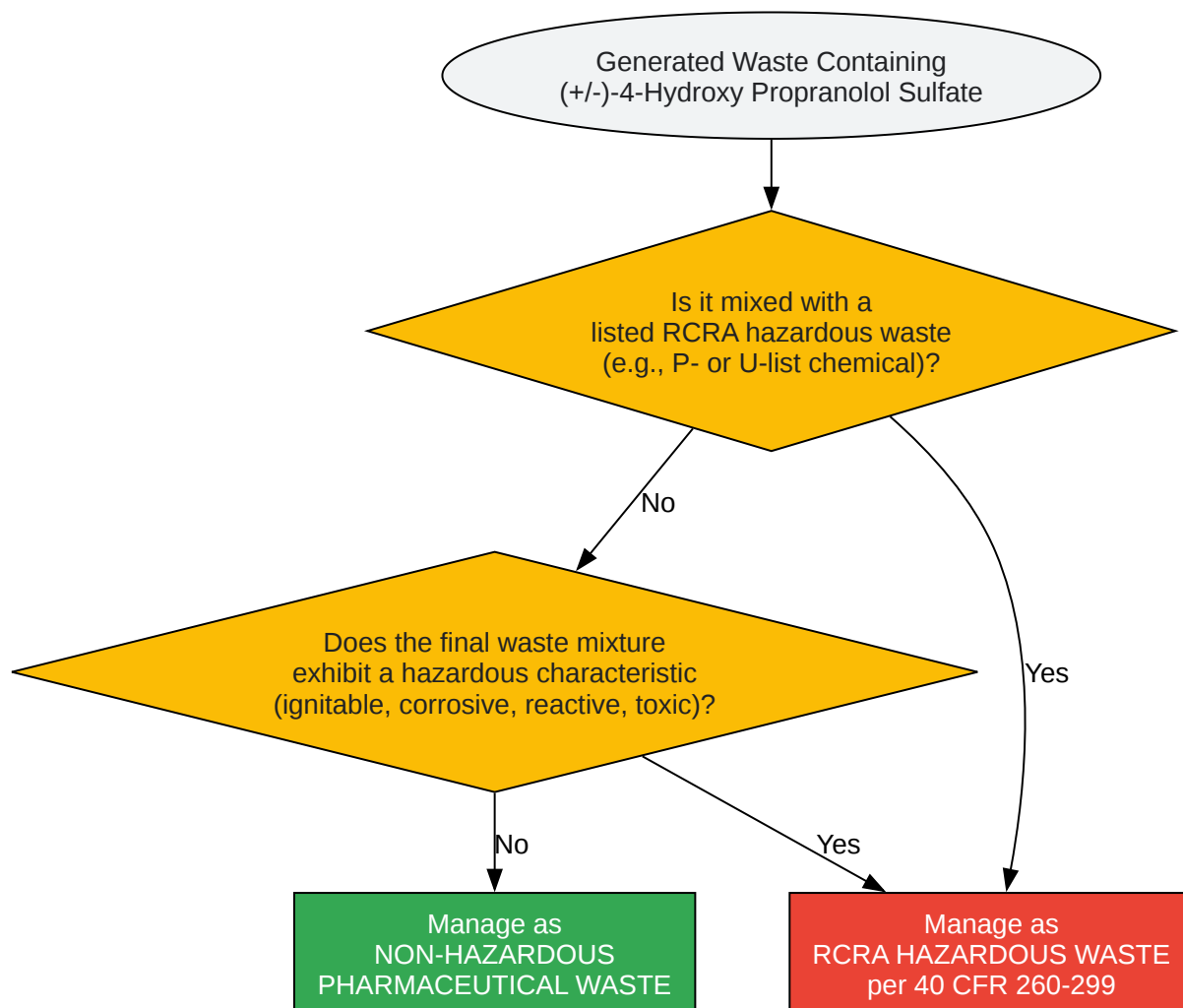
Property	Information	Source
Chemical Name	4-(2-Hydroxy-3-(isopropylamino)propoxy)naphthalen-1-yl hydrogen sulfate	[5]
Molecular Formula	C <sub>16</sub> H <sub>21</sub> NO <sub>6</sub> S	[5]
Molecular Weight	355.41 g/mol	[5]
Primary Hazard	Based on related compounds, may be harmful if swallowed.	[2][4]
Known Incompatibilities	Strong oxidizing agents, acids.	[1]
Hazardous Decomposition	May produce carbon oxides (CO, CO <sub>2</sub> ), nitrogen oxides (NO <sub>x</sub> ), and sulfur oxides (SO <sub>x</sub> ) upon combustion.	[6][7]

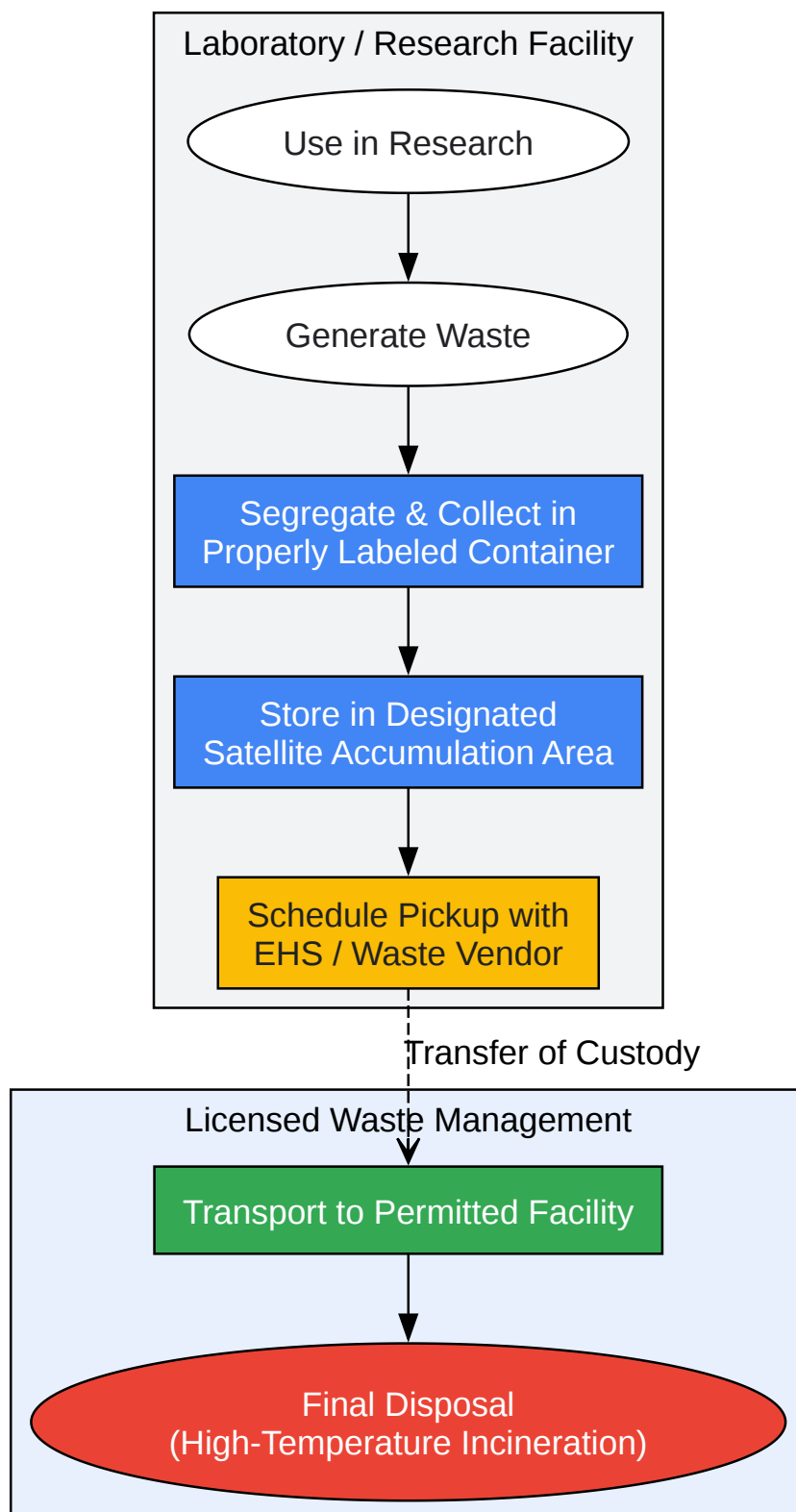
## The Regulatory Landscape: EPA and RCRA Compliance

The U.S. Environmental Protection Agency (EPA) regulates chemical waste under the Resource Conservation and Recovery Act (RCRA).[8] A critical mandate for pharmaceutical waste is the strict prohibition against "sewering"—disposing of chemicals down the drain.[9][10] This practice introduces active pharmaceutical ingredients into waterways, posing a significant environmental risk.

(+/-)-4-Hydroxy Propranolol Sulfate is not a listed hazardous waste on the RCRA P-list or U-list. [1][7] Therefore, in its pure form, it is typically managed as a non-hazardous pharmaceutical

waste. However, this classification can change based on how the waste is generated. The following decision workflow is crucial for maintaining compliance.





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Caption: Disposal Lifecycle of (+/-)-4-Hydroxy Propranolol Sulfate.

By adhering to this comprehensive guide, you ensure that your laboratory practices remain safe, compliant, and environmentally responsible.

## References

- (±)-4-hydroxy Propranolol (hydrochloride)
- MATERIAL SAFETY DATA SHEETS PROPRANOLOL IMPURITY 4.
- Safety data sheet - Propranolol hydrochloride, API. (2023). Caesar & Loretz GmbH.
- Sulfuric Acid in Workplace Atmospheres.
- Propranolol Hydrochloride, USP - Scientific Document
- EPA: Hazardous Pharmaceutical Waste Management. Stericycle.
- SAFETY DATA SHEET - Propranolol Hydrochloride, USP. (2017). Spectrum Chemical.
- SAFETY DATA SHEET - Propranolol Hydrochloride. TCI Chemicals.
- S(-)
- EPA Final Rule: Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. (2019). American Society of Health-System Pharmacists (ASHP).
- Material Safety Data Sheet - DL-Propranolol Hydrochloride, 99%. (2013). Cole-Parmer.
- (+-)-4-Hydroxypropranolol.
- Hazardous Waste Pharmaceuticals. Ohio EPA. (2022).
- EPA Regulations for Healthcare & Pharmaceuticals. (2025). Stericycle.
- SAFETY DATA SHEET - DL-Propranolol hydrochloride. (2009). Fisher Scientific.
- 4-Hydroxy Propranolol Sulph

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## Sources

- [1. pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](http://pim-resources.coleparmer.com)]
- [2. fishersci.com](http://fishersci.com) [[fishersci.com](http://fishersci.com)]
- [3. \(+-\)-4-Hydroxypropranolol | C16H21NO3 | CID 91565 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- [4. spectrumchemical.com](http://spectrumchemical.com) [[spectrumchemical.com](http://spectrumchemical.com)]

- [5. veeprho.com \[veeprho.com\]](#)
- [6. cleanchemlab.com \[cleanchemlab.com\]](#)
- [7. spectrumchemical.com \[spectrumchemical.com\]](#)
- [8. EPA Regulations for Healthcare & Pharmaceuticals | Stericycle \[stericycle.com\]](#)
- [9. ashp.org \[ashp.org\]](#)
- [10. epa.ohio.gov \[epa.ohio.gov\]](#)
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